

Personal protective equipment for handling 2,3-Dichlorothiophenol

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Compound of Interest

Compound Name: 2,3-Dichlorothiophenol

Cat. No.: B100473

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Essential Safety and Handling Guide for 2,3-Dichlorothiophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3-Dichlorothiophenol** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Chemical Safety and Hazard Information

2,3-Dichlorothiophenol is a hazardous chemical that requires careful handling. It is harmful if swallowed and can cause serious eye damage.^[1] Due to its thiol group, it also possesses a strong, unpleasant odor.^{[2][3][4]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][2][3]}
- H318: Causes serious eye damage.^{[1][3]}

A comprehensive summary of key quantitative data for **2,3-Dichlorothiophenol** is provided in the table below.

Property	Value
Molecular Formula	C ₆ H ₄ Cl ₂ S
Molecular Weight	179.07 g/mol [1]
CAS Number	17231-95-7[1]
Appearance	White to light yellow/orange powder/crystal[2]
Occupational Exposure Limits (OELs)	No specific OEL has been established. Handle with high caution in a certified chemical fume hood.

Personal Protective Equipment (PPE)

The selection and consistent use of appropriate PPE is the primary defense against chemical exposure. The following PPE is mandatory when handling **2,3-Dichlorothiophenol**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting	Chemical safety goggles and a face shield	Chemical-resistant gloves (Nitrile gloves are a good initial choice for incidental contact)[5]	Fully buttoned lab coat	Not generally required if performed in a certified chemical fume hood.
Solution Preparation/Transfers	Chemical safety goggles and a face shield	Double-gloving with chemical-resistant gloves (e.g., nitrile) is recommended.	Chemical-resistant apron over a lab coat	Not generally required if performed in a certified chemical fume hood.
Reaction Setup and Work-up	Chemical safety goggles	Chemical-resistant gloves (e.g., nitrile). Check manufacturer's glove compatibility charts for specific breakthrough times.	Fully buttoned lab coat	Not generally required if performed in a certified chemical fume hood.
Spill Cleanup	Chemical safety goggles and a face shield	Heavy-duty chemical-resistant gloves (e.g., butyl rubber or laminate) over nitrile gloves.	Chemical-resistant suit or apron over a lab coat	Air-purifying respirator with an appropriate cartridge if there is a risk of inhalation.

Operational Plan: Step-by-Step Handling Procedures

All operations involving **2,3-Dichlorothiophenol** must be conducted in a certified chemical fume hood to mitigate the risk of inhalation and contain its potent odor.

1. Preparation and Weighing:

- Before starting, ensure an eyewash station and safety shower are readily accessible.
- Designate a specific area within the fume hood for handling **2,3-Dichlorothiophenol**.
- When weighing the solid, use a disposable weigh boat to minimize contamination of balances.
- Handle the compound gently to avoid creating dust.

2. Solution Preparation and Transfers:

- Slowly add the solid **2,3-Dichlorothiophenol** to the solvent to avoid splashing.
- Keep all containers tightly sealed when not in use.
- Use a secondary container when transporting the chemical within the laboratory.

3. Reaction and Work-up:

- Set up reactions in a way that prevents the release of vapors. Consider using a closed or isolated system.
- For reactions that may generate gas, vent the exhaust through a bleach trap to neutralize the thiol odor.^[1]

4. Decontamination of Glassware:

- Immediately after use, submerge all contaminated glassware in a designated bleach bath (a 1:1 mixture of commercial bleach and water) within the fume hood.^[1]

- Allow glassware to soak for at least 14 hours (overnight) to oxidize the thiol.[1]
- After soaking, thoroughly rinse the glassware with water before standard cleaning procedures.

Disposal Plan

All waste contaminated with **2,3-Dichlorothiophenol** must be treated as hazardous waste.

1. Chemical Waste:

- Collect all liquid waste containing **2,3-Dichlorothiophenol** in a designated, properly labeled, and sealed waste container for halogenated organic waste.[6][7]
- Do not mix with other waste streams, particularly non-halogenated waste, to ensure proper disposal and minimize costs.[6]

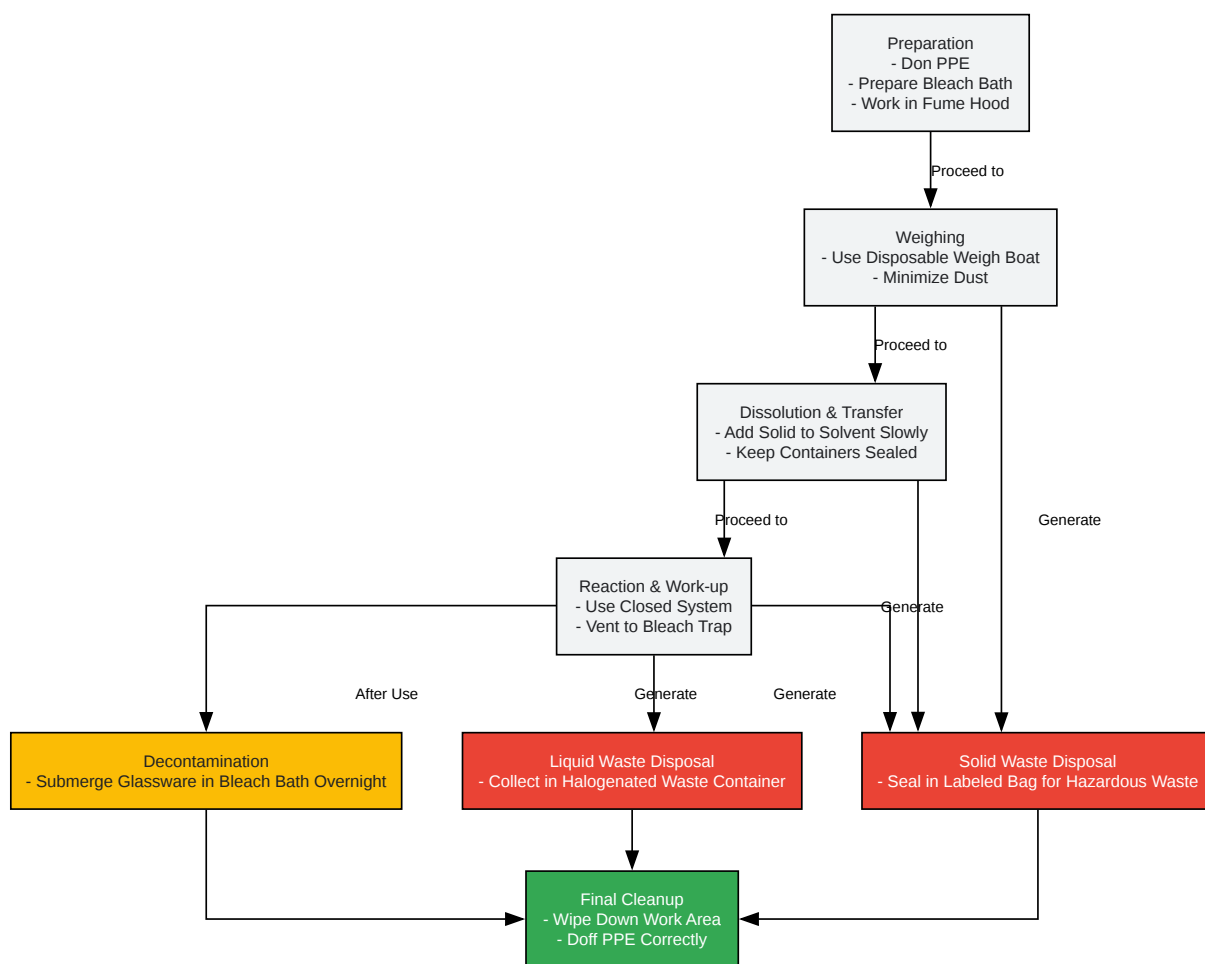
2. Solid Waste:

- Dispose of all contaminated solid waste, including gloves, weigh boats, and paper towels, in a clearly labeled, sealed plastic bag.[4]
- Place this bag into a designated container for solid hazardous waste.

3. Spill Cleanup Materials:

- In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite or sand).
- Carefully collect the absorbent material and place it in a sealed container for hazardous waste disposal.
- Decontaminate the spill area with a bleach solution.

Workflow for Handling 2,3-Dichlorothiophenol



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Caption: Workflow for the safe handling of **2,3-Dichlorothiophenol**.

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References

- 1. How To [chem.rochester.edu]
- 2. faculty.washington.edu [faculty.washington.edu]
- 3. Thiols | Safety Services - UCL – University College London [ucl.ac.uk]
- 4. research.columbia.edu [research.columbia.edu]
- 5. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 6. campusoperations.temple.edu [campusoperations.temple.edu]
- 7. bucknell.edu [bucknell.edu]
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